

# A Comprehensive Technical Guide to 3-Chloro-5-nitrobenzoic Acid

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## Compound of Interest

Compound Name: 3-Chloro-5-nitrobenzoic acid

Cat. No.: B1585322

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This technical guide provides an in-depth overview of **3-Chloro-5-nitrobenzoic acid** (CAS No. 34662-36-7), a pivotal chemical intermediate in the pharmaceutical and agrochemical industries. This document outlines its chemical and physical properties, synthesis and reactivity, key applications, and essential safety information. Detailed experimental protocols and workflow diagrams are included to support laboratory research and development.

## Core Properties and Data

**3-Chloro-5-nitrobenzoic acid** is a substituted aromatic carboxylic acid. The presence of both a chloro and a nitro group, which are strongly electron-withdrawing, significantly influences the molecule's reactivity and physical characteristics.

## Chemical and Physical Properties

The key quantitative properties of **3-Chloro-5-nitrobenzoic acid** are summarized in the table below for quick reference.

Property	Value	Source(s)
CAS Number	34662-36-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>7</sub> H <sub>4</sub> CINO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	201.56 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	3-chloro-5-nitrobenzoic acid	<a href="#">[3]</a>
Appearance	Pale brown or yellow solid	<a href="#">[5]</a>
Melting Point	140-148 °C	<a href="#">[5]</a>
Boiling Point	351.1 °C (Calculated)	<a href="#">[1]</a>
Solubility	Limited solubility in water; soluble in polar organic solvents like dimethyl sulfoxide (DMSO) and acetonitrile.	N/A
Predicted XlogP	2.0	<a href="#">[2]</a>

## Safety and Hazard Information

Proper handling of **3-Chloro-5-nitrobenzoic acid** is crucial. The compound is classified with several hazards according to the Globally Harmonized System (GHS).

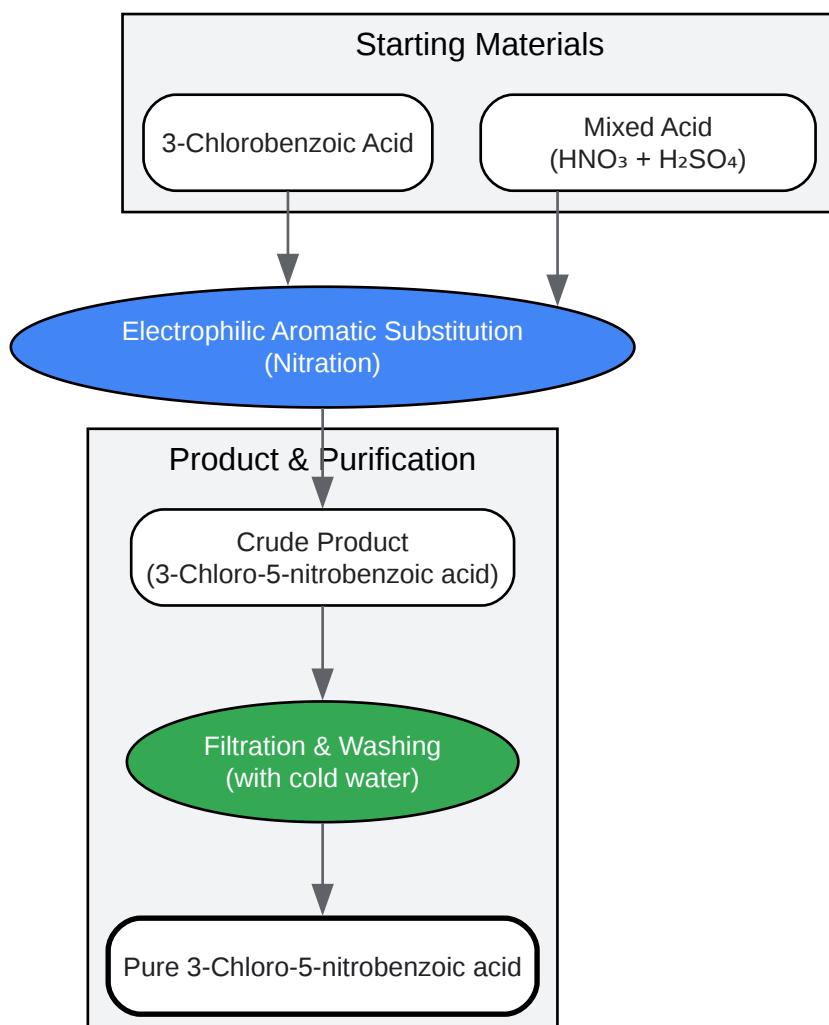
Hazard Category	GHS Hazard Statement
Acute Oral Toxicity	H302: Harmful if swallowed
Skin Corrosion/Irritation	H315: Causes skin irritation
Serious Eye Damage/Irritation	H319: Causes serious eye irritation
Specific Target Organ Toxicity	H335: May cause respiratory irritation

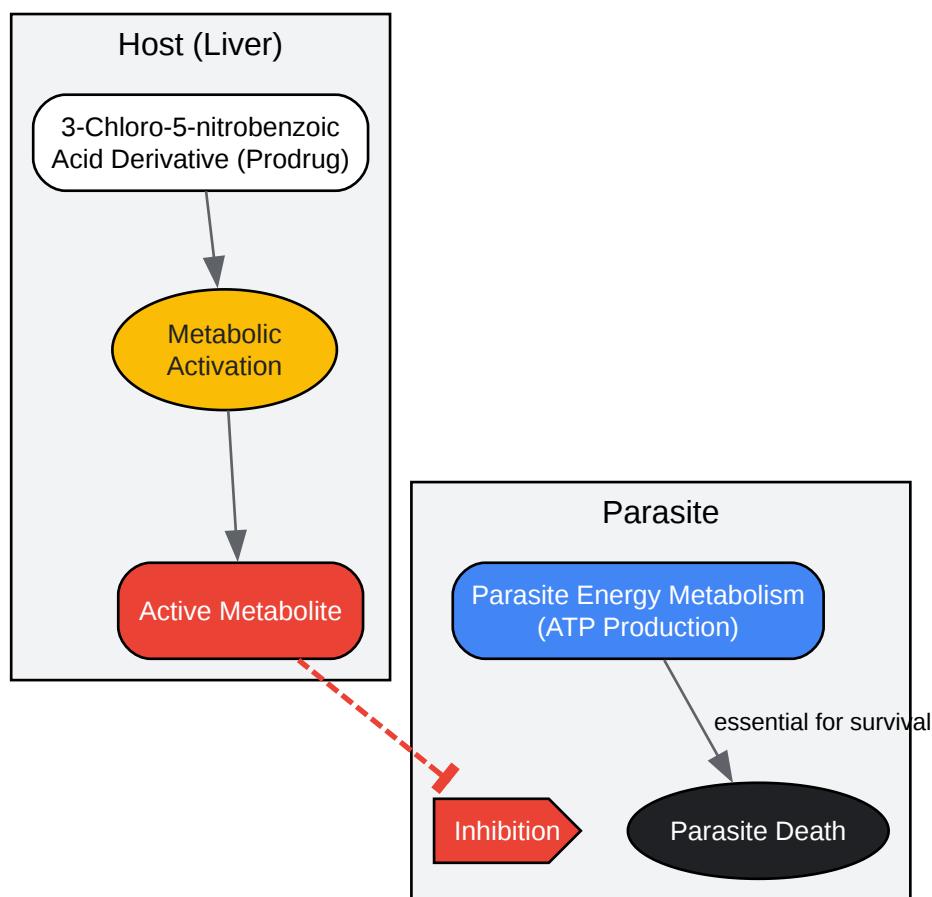
Note: Always consult the full Safety Data Sheet (SDS) before handling this chemical. Standard personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn. Work should be conducted in a well-ventilated area or a chemical fume hood.

## Synthesis and Reactivity

### Synthesis Workflow

The primary industrial synthesis of **3-Chloro-5-nitrobenzoic acid** involves the electrophilic nitration of 3-chlorobenzoic acid. This process requires a potent nitrating agent, typically a mixture of concentrated nitric acid and sulfuric acid (mixed acid). The sulfuric acid acts as a catalyst, protonating the nitric acid to form the highly electrophilic nitronium ion ( $\text{NO}_2^+$ ), which then attacks the aromatic ring.





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